

Application Notes & Protocols:

Spectrophotometric Assay for Cefprozil Monohydrate Concentration

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Compound of Interest

Compound Name: Cefprozil monohydrate

Cat. No.: B240121

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Cefprozil is a second-generation cephalosporin antibiotic used to treat a variety of bacterial infections. Accurate quantification of **Cefprozil monohydrate** in bulk drug and pharmaceutical dosage forms is crucial for quality control and research purposes. This document provides detailed protocols for the determination of **Cefprozil monohydrate** concentration using UV-Vis spectrophotometry, a simple, cost-effective, and rapid analytical technique. The primary method described is direct UV spectrophotometry, with alternative colorimetric methods also presented.

Principle of the Assay

The quantitative analysis of **Cefprozil monohydrate** by UV-Vis spectrophotometry is based on Beer-Lambert's law. This law states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution. Cefprozil has a chromophore that absorbs ultraviolet radiation at a specific wavelength, which allows for its direct quantification.^{[1][2][3][4][5]}

Alternatively, colorimetric methods involve the chemical derivatization of Cefprozil to produce a colored product that absorbs light in the visible region of the electromagnetic spectrum.^{[2][6][7]}

Primary Method: Direct UV Spectrophotometry

This method is valued for its simplicity, speed, and use of common laboratory reagents.

Experimental Protocol

1. Materials and Equipment:

- UV-Vis Spectrophotometer (double beam)
- Matched quartz cuvettes (1 cm path length)
- Analytical balance
- Volumetric flasks (100 mL, 50 mL, 10 mL)
- Pipettes
- **Cefprozil monohydrate** reference standard
- Solvent: High-purity water or a 50:50 (v/v) mixture of ethanol and water.[\[2\]](#)[\[3\]](#)

2. Preparation of Standard Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of **Cefprozil monohydrate** reference standard.
- Transfer the standard to a 100 mL volumetric flask.
- Add approximately 70 mL of the chosen solvent (e.g., high-purity water) and sonicate or shake until the standard is completely dissolved.[\[2\]](#)
- Bring the solution to volume with the solvent and mix thoroughly.

3. Preparation of Working Standard Solutions and Calibration Curve:

- Prepare a series of working standard solutions by making appropriate dilutions of the stock solution. For a linear range of 5-40 µg/mL, pipette 0.5, 1.0, 2.0, 3.0, and 4.0 mL of the stock solution into separate 10 mL volumetric flasks.[\[2\]](#)
- Dilute each to the mark with the solvent and mix well. This will yield concentrations of 5, 10, 20, 30, and 40 µg/mL.

- Set the spectrophotometer to scan the UV spectrum from 400 nm to 200 nm to determine the wavelength of maximum absorbance (λ_{max}). The reported λ_{max} for Cefprozil is 280 nm. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Measure the absorbance of each working standard solution at 280 nm against a solvent blank.
- Plot a calibration curve of absorbance versus concentration ($\mu\text{g/mL}$).
- Perform a linear regression analysis to determine the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be ≥ 0.999 .[\[2\]](#)

4. Preparation of Sample Solution (from Tablets):

- Weigh and finely powder 20 tablets to ensure homogeneity.
- Accurately weigh a portion of the powder equivalent to 10 mg of Cefprozil and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of solvent and shake for 15-20 minutes to ensure complete dissolution of the active ingredient.[\[7\]](#)
- Dilute to the mark with the solvent, mix well, and filter the solution through a suitable filter paper, discarding the first few mL of the filtrate.
- Dilute the filtered solution with the solvent to obtain a final concentration within the linear range of the calibration curve (e.g., 10-30 $\mu\text{g/mL}$).

5. Measurement and Calculation:

- Measure the absorbance of the final sample solution at 280 nm against the solvent blank.
- Calculate the concentration of Cefprozil in the sample solution using the equation from the linear regression of the calibration curve.
- Calculate the amount of Cefprozil in the original tablet formulation, taking into account the dilutions made.

Data Presentation: UV Spectrophotometry

| Parameter | Value | Reference(s) |
|---|---|-----------------|
| λ_{max} (Wavelength of Max Absorbance) | 280 nm | [1][2][3][4][5] |
| Linearity Range | 2 - 50 $\mu\text{g/mL}$ (various ranges reported) | [1][2][5] |
| Correlation Coefficient (R^2) | ≥ 0.999 | [2] |
| Accuracy (% Recovery) | 99.150 ± 0.472 to 100.01% | [2][3] |
| Solvent | High-purity water, Ethanol-water (50:50) | [2][3] |

Alternative Colorimetric Methods

These methods can be useful if the sample matrix contains interfering substances that also absorb at 280 nm.

Experimental Protocols Overview

Method A: Reaction with Ascorbic Acid

- Principle: Cefprozil is first hydrolyzed with sodium hydroxide (0.1N NaOH) and then coupled with ascorbic acid to form a colored product.[6][7]
- Procedure:
 - Hydrolyze a known concentration of Cefprozil by heating with 0.1N NaOH in a boiling water bath.[7]
 - Cool and acidify the solution with 0.1N HCl.
 - Add ascorbic acid solution and allow the color to develop.
 - Measure the absorbance at the λ_{max} of 408 nm.[6][7]

Method B: Reaction with Sodium Hydroxide

- Principle: A direct reaction between Cefprozil and a stronger sodium hydroxide solution (1N NaOH) upon heating produces a colored compound.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Procedure:
 1. Heat a known concentration of Cefprozil with 1N NaOH.
 2. Measure the absorbance of the resulting colored product at the λ_{max} of 486 nm.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Method C: Complexation with Methyl Red

- Principle: Cefprozil forms an extractable colored complex with the dye methyl red.[\[2\]](#)
- Procedure:
 1. React a known concentration of Cefprozil with a methyl red solution.
 2. Extract the colored complex into an organic solvent (e.g., chloroform).
 3. Measure the absorbance of the organic layer at the λ_{max} of 536 nm.[\[2\]](#)

Data Presentation: Colorimetric Methods

| Method | Reagent(s) | λ_{max} (nm) | Linearity Range ($\mu\text{g/mL}$) | Molar Absorptivity ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$) | Reference(s) |
|---------------------|------------------------------------|-----------------------------|--------------------------------------|--|---|
| A: Ascorbic Acid | 0.1N NaOH, 0.1N HCl, Ascorbic Acid | 408 | 5 - 25 | 7.2×10^3 | [6] [7] |
| B: Sodium Hydroxide | 1N NaOH | 486 | 5 - 25 | 7.4×10^3 | [6] [7] [8] |
| C: Methyl Red | Methyl Red, Chloroform | 536 | 50 - 300 | Not Reported | [2] |

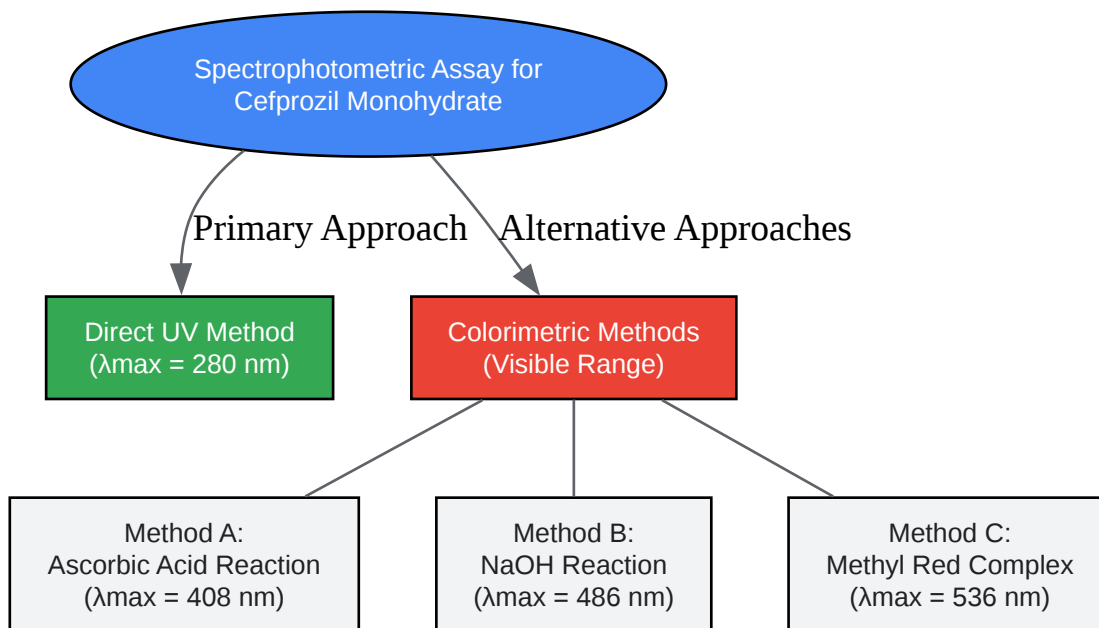
Visualizations

Experimental Workflow for UV Spectrophotometric Assay



Caption: Workflow for Cefprozil quantification by UV spectrophotometry.

Logical Relationship of Assay Methods



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Caption: Overview of spectrophotometric methods for Cefprozil analysis.

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References

- 1. researchgate.net [researchgate.net]
- 2. asianpubs.org [asianpubs.org]
- 3. journalofresearch.us [journalofresearch.us]
- 4. ajpaonline.com [ajpaonline.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]

- 7. Spectrophotometric Methods for the Determination of Cefprozil in Bulk and Dosage Form - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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